

Foundational Research Involving L-Aspartic Acid Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *H-Asp-OtBu*

Cat. No.: *B555061*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-aspartic acid, a non-essential amino acid, serves as a fundamental building block in a multitude of physiological processes. Its intrinsic biological activity and versatile chemical nature make it and its derivatives a compelling scaffold for foundational research and drug discovery. This technical guide provides an in-depth overview of the core research involving L-aspartic acid derivatives, focusing on their synthesis, biological activities, and therapeutic potential. It is designed to be a comprehensive resource for researchers, scientists, and professionals in the field of drug development, offering detailed experimental methodologies, quantitative bioactivity data, and visualizations of key biological pathways and experimental workflows.

Physicochemical and Bioactivity Data of L-Aspartic Acid and Its Derivatives

The following tables summarize key physicochemical properties and quantitative bioactivity data for L-aspartic acid and a selection of its derivatives. This information is crucial for understanding their structure-activity relationships and potential for further development.

Table 1: Physicochemical Properties of L-Aspartic Acid and Selected Derivatives

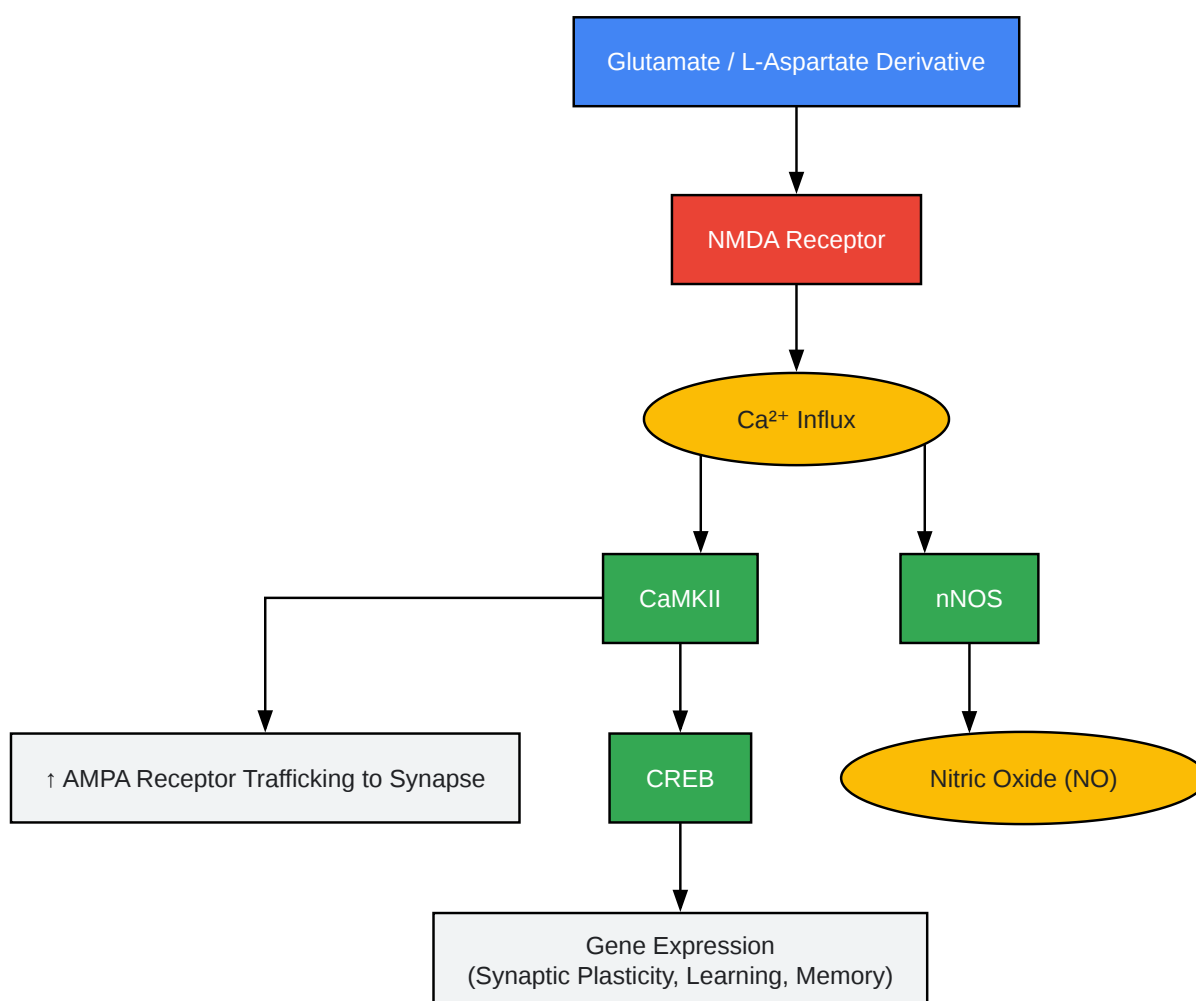
Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Water Solubility	pKa Values	LogP
L-Aspartic Acid	C ₄ H ₇ NO ₄	133.10	>300 (dec.) [1][2]	5 g/L (25 °C)[2]	1.99, 3.9, 9.6[1][2]	-0.67[2]
N-Methyl-D-aspartic acid (NMDA)	C ₅ H ₉ NO ₄	147.13[3]	189–190 (dec.)[3]	50 mg/mL[3]	-	-
L-Alanyl-L-aspartic acid	C ₇ H ₁₂ N ₂ O ₅	205.18	182.4–184.9[4]	-	-	-
L-Asparaginy I-L-aspartic acid	C ₈ H ₁₃ N ₃ O ₆	247.21	195.3–198.6[4]	-	-	-

Table 2: Quantitative Bioactivity Data of L-Aspartic Acid Derivatives

Derivative	Target	Assay	Bioactivity	Reference
L-Glutamate	NMDA Receptor	Hippocampal Neuron Activation	EC ₅₀ : 2.3 μM[5]	[5]
3-(2-Carboxypiperazin-4-yl)propyl-1-phosphonic acid (CPP)	NMDA Receptor	NMDA-evoked [³ H]ACh release	IC ₅₀ : 8 μM[6]	[6]
D-Aspartate	AMPA Receptor	Kainate-induced AMPAR current inhibition	K _b : 0.93 mM[7]	[7]
(2R)-IKM-159	AMPA Receptor (GluA2 LBD)	Radioligand Binding	K _i : 0.21 ± 0.02 mM[8]	[8]
L-hydrazinosuccinate	Aspartate Aminotransferase	Enzyme Inhibition	K _i : 0.2 nM[9]	[9]
D-hydrazinosuccinate	Aspartate Aminotransferase	Enzyme Inhibition	K _i : ~3 nM[9]	[9]
Compound 41 (anti-liver fibrosis)	COL1A1 Promoter	Luciferase Reporter Assay	IC ₅₀ : 30 μM[4]	[4]
Compound 8a (anti-liver fibrosis)	LX-2 Cells	SRB Assay	CC ₅₀ : 13 mM[4]	[4]
L-asparaginase (from <i>Salinicoccus</i> sp.)	Jurkat cells	MTT Assay	IC ₅₀ : 0.096 IU/ml[10]	[10]
L-asparaginase (from <i>Salinicoccus</i> sp.)	HeLa cells	MTT Assay	IC ₅₅ : 0.171 IU/ml[10]	[10]

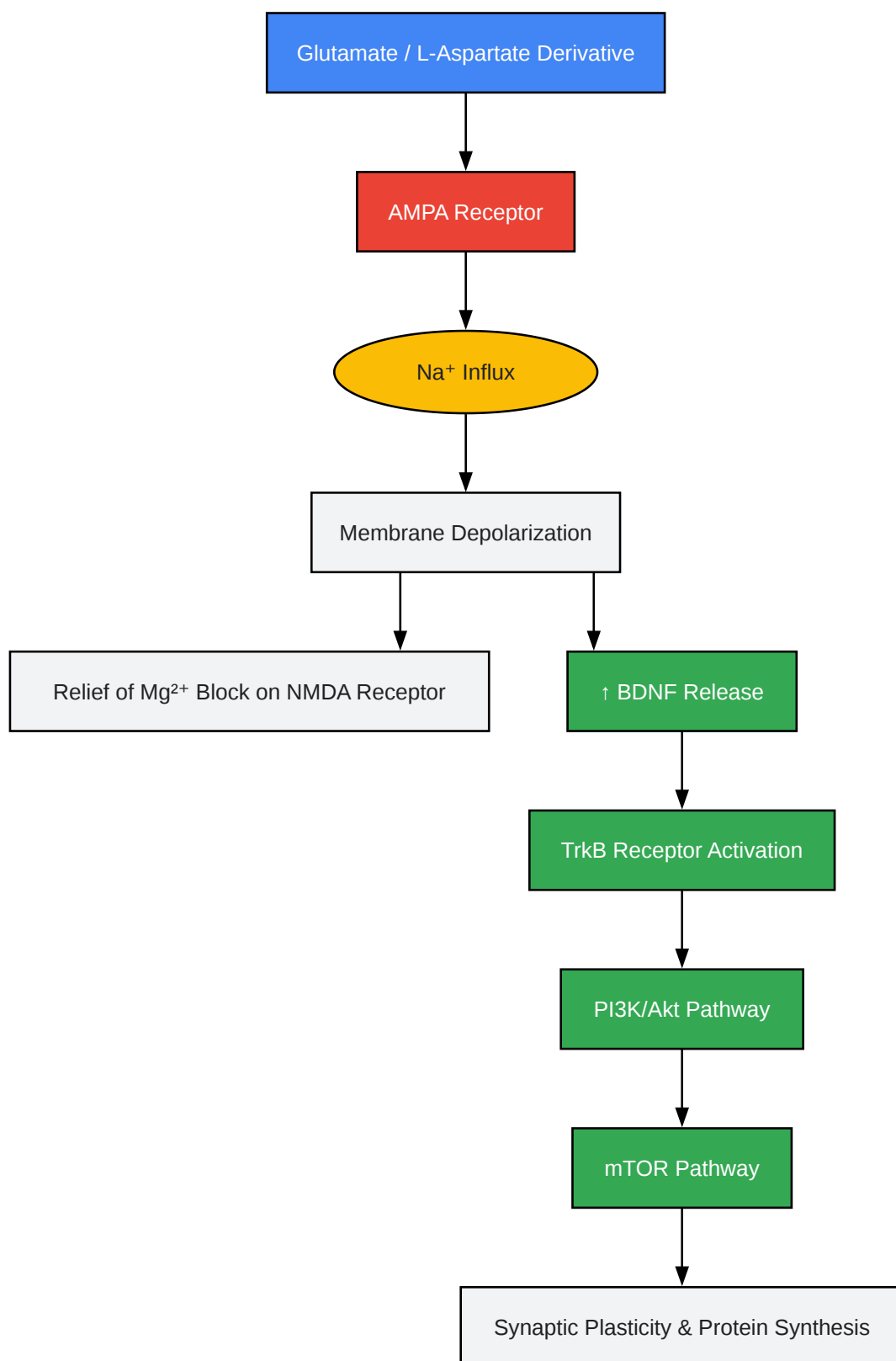
Key Signaling Pathways Involving L-Aspartic Acid and Its Derivatives

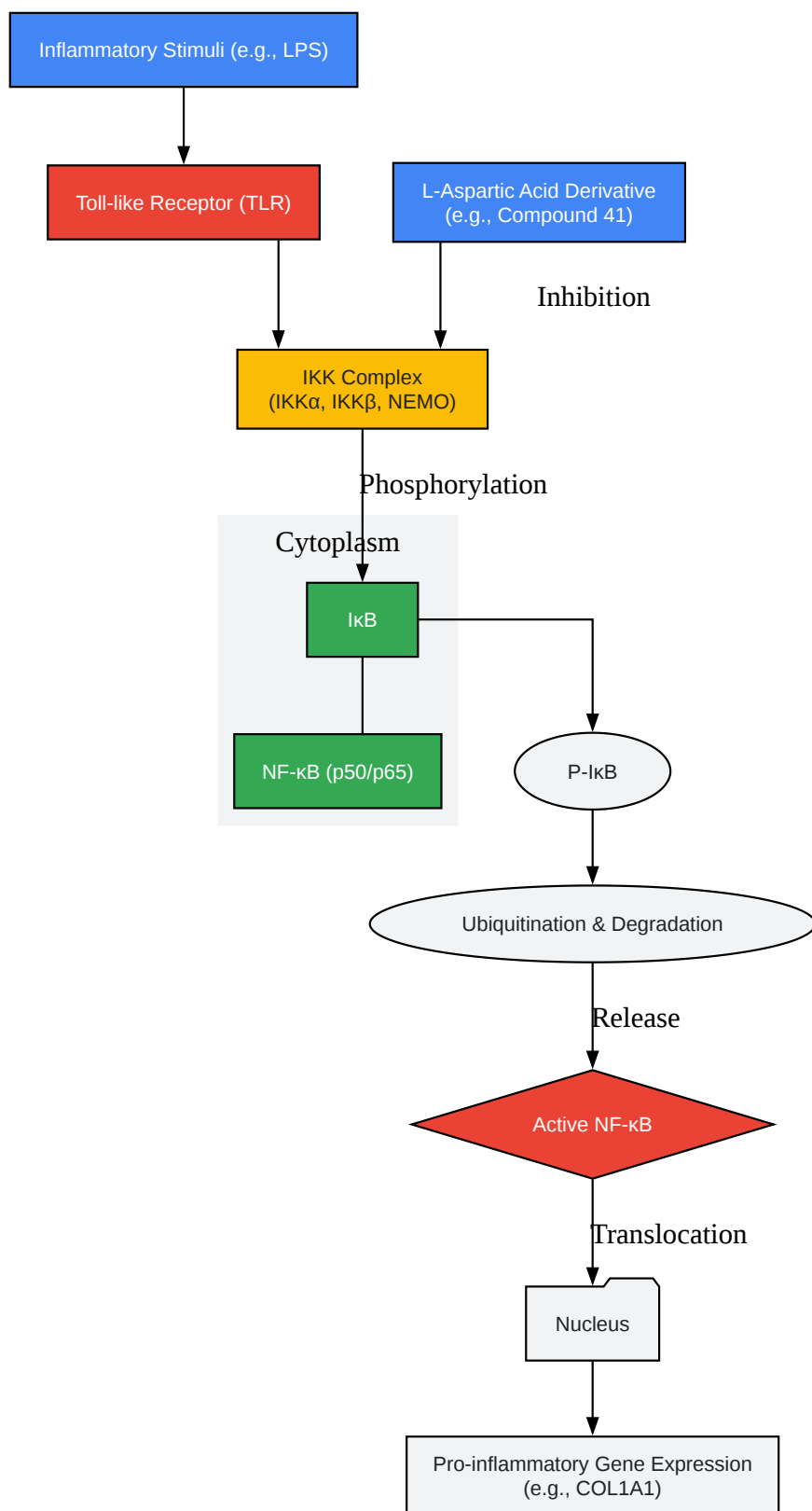
L-aspartic acid and its derivatives exert their biological effects by modulating various signaling pathways. The following diagrams, generated using the DOT language, illustrate some of the most relevant pathways.

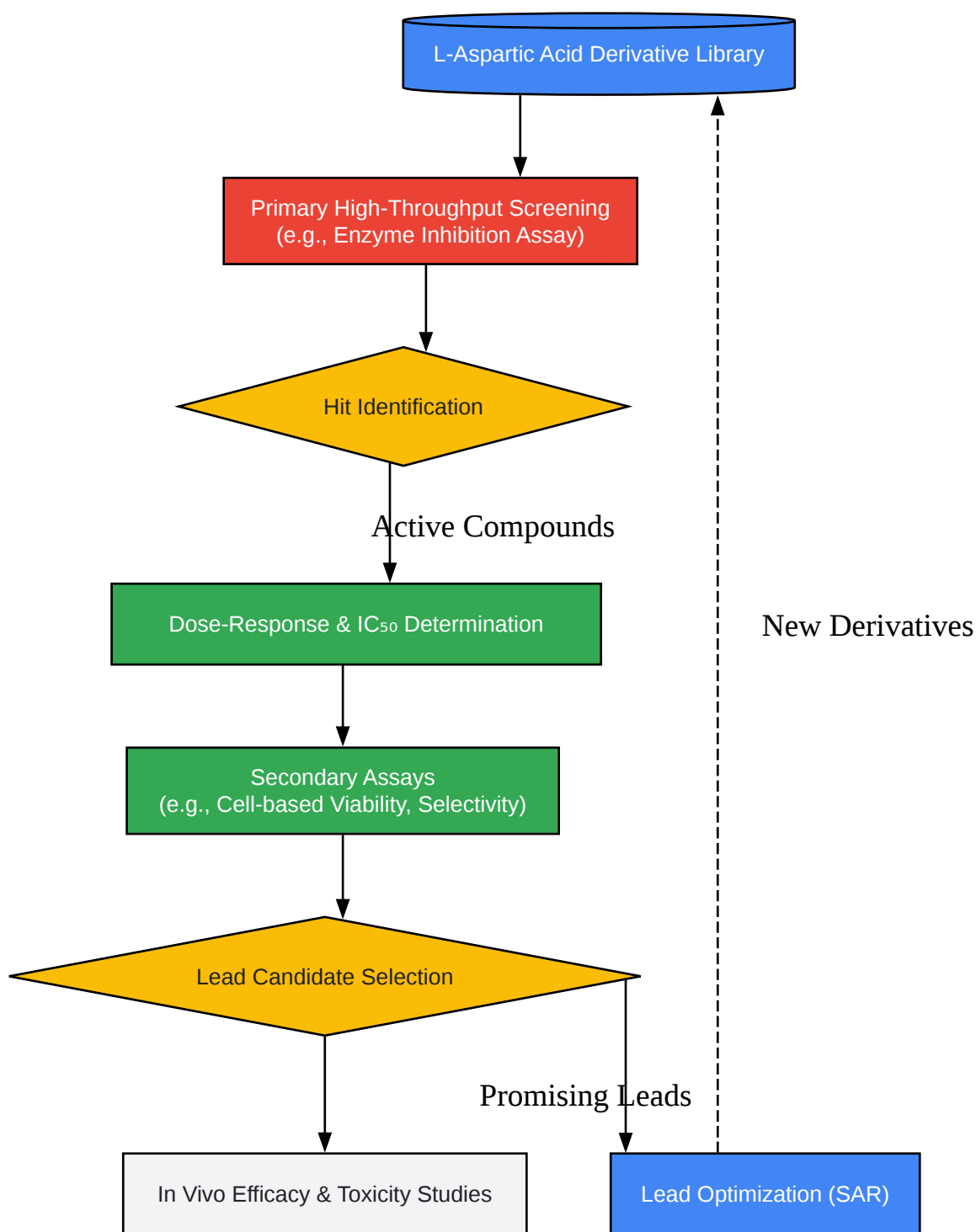


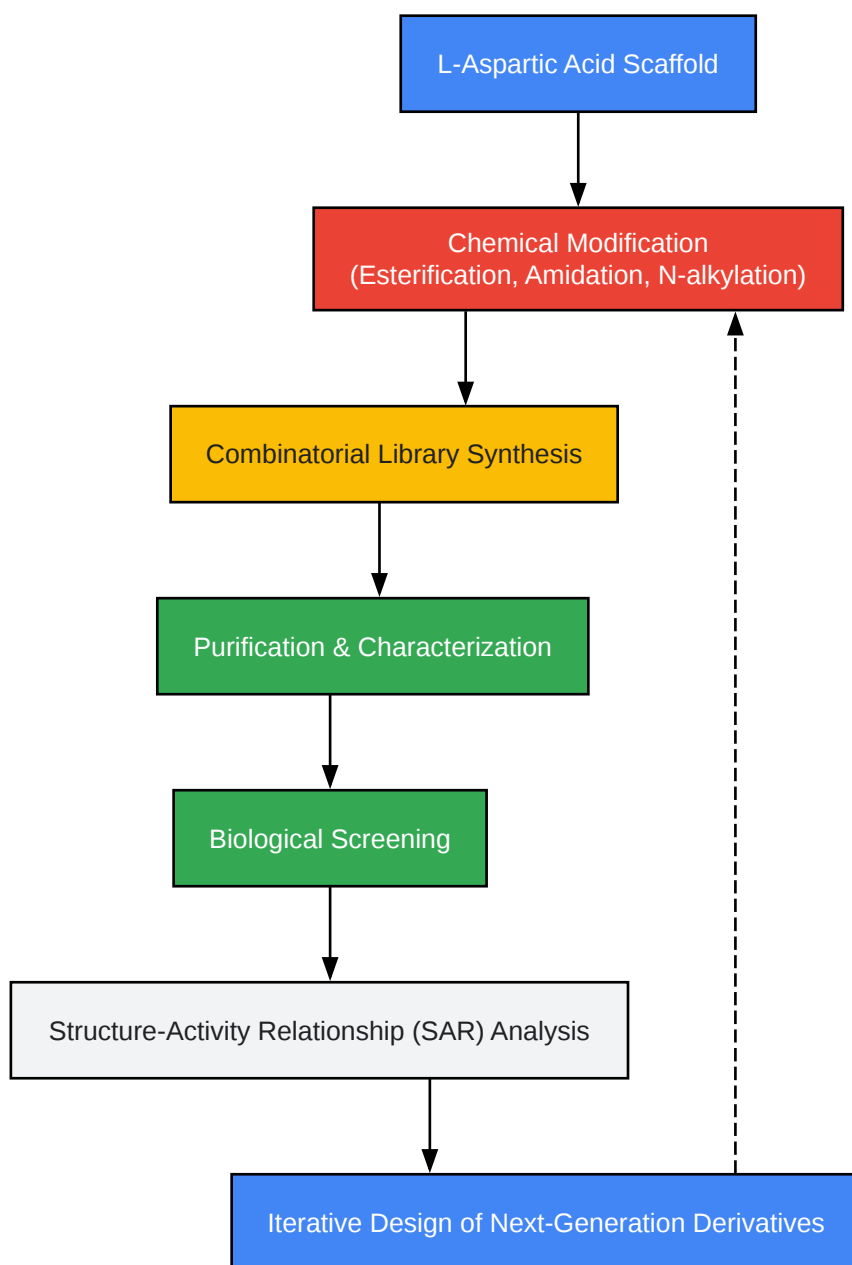
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NMDA Receptor Downstream Signaling Pathway









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